

# 3,5-Dichloropyrazin-2(1H)-one molecular formula and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Dichloropyrazin-2(1H)-one

Cat. No.: B044122

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## In-Depth Technical Guide: 3,5-Dichloropyrazin-2(1H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information on the chemical properties of **3,5-Dichloropyrazin-2(1H)-one**, a heterocyclic compound of interest in various research and development applications.

### Core Molecular Data

The fundamental molecular properties of **3,5-Dichloropyrazin-2(1H)-one** are summarized below.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>2</sub> Cl <sub>2</sub> N <sub>2</sub> O <sup>[1]</sup>
Molecular Weight	164.9775 g/mol <sup>[1]</sup>
CAS Number	130879-62-8 <sup>[1]</sup>

## Molecular Structure and Properties Relationship

The chemical structure of **3,5-Dichloropyrazin-2(1H)-one** dictates its physicochemical properties and potential biological activity. The relationship between its identity and core attributes is visualized below.

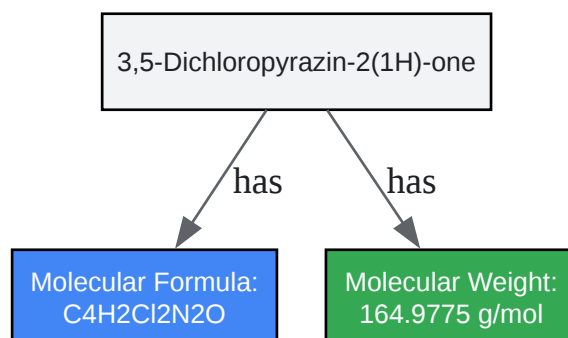


Figure 1: Properties of 3,5-Dichloropyrazin-2(1H)-one

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## References

- 1. a2bchem.com [a2bchem.com]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)